

Safety, handling, and storage guidelines for Biphenyl-4-amidoxime

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Compound of Interest

Compound Name: Biphenyl-4-amidoxime

Cat. No.: B3021460

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In-Depth Technical Guide: Biphenyl-4-amidoxime

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the safety, handling, and storage of **Biphenyl-4-amidoxime**. It includes a summary of its physicochemical properties, detailed safety protocols, and guidelines for its proper storage and use in a laboratory setting. Experimental details for its synthesis are also provided.

Chemical and Physical Properties

Biphenyl-4-amidoxime, also known as N'-hydroxy-[1,1'-biphenyl]-4-carboximidamide, is a synthetic intermediate with potential applications in pharmaceutical synthesis. Its key properties are summarized below.

Property	Value	Reference
CAS Number	40019-44-1	[1]
Molecular Formula	C ₁₃ H ₁₂ N ₂ O	[1]
Molecular Weight	212.3 g/mol	[1]
Appearance	Crystalline solid	
Purity	≥97%	[1]
λ _{max}	271 nm	[1]
Solubility	DMF: 10 mg/mlDMSO: 10 mg/mlDMSO:PBS (pH 7.2) (1:10): 0.1 mg/mlEthanol: 0.15 mg/ml	

Safety and Handling

Biphenyl-4-amidoxime should be handled with care in a laboratory setting. The following safety precautions are recommended.

Hazard Identification

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Measures

Prevention:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/eye protection/face protection.

Response:

- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.

Disposal:

- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Storage and Stability

Proper storage of **Biphenyl-4-amidoxime** is crucial to maintain its integrity and stability.

Storage Condition	Stability
-20°C (as supplied)	≥ 4 years
-80°C (in solution)	6 months
-20°C (in solution)	1 month

It is recommended to store aqueous solutions for no more than one day.

Experimental Protocols

While **Biphenyl-4-amidoxime** is commercially available, the following section details a general synthetic route from a common precursor, biphenyl-4-carbonitrile.

Synthesis of Biphenyl-4-amidoxime from Biphenyl-4-carbonitrile

This protocol is a general method for the synthesis of amidoximes from nitriles.

Materials:

- Biphenyl-4-carbonitrile
- Hydroxylamine hydrochloride
- Sodium carbonate
- Ethanol
- Water

Procedure:

- Dissolve biphenyl-4-carbonitrile in ethanol in a round-bottom flask.
- In a separate flask, prepare an aqueous solution of hydroxylamine hydrochloride and sodium carbonate.
- Add the aqueous hydroxylamine solution to the ethanolic solution of biphenyl-4-carbonitrile.
- Heat the reaction mixture at 60-80°C and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.

- Remove the ethanol under reduced pressure.
- Extract the aqueous residue with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the crude product by recrystallization or column chromatography to yield **Biphenyl-4-amidoxime**.

Logical Relationships and Workflows

The following diagrams illustrate the logical flow of safety procedures and the general synthesis workflow.

Diagram 1: Safety and Handling Workflow for Biphenyl-4-amidoxime

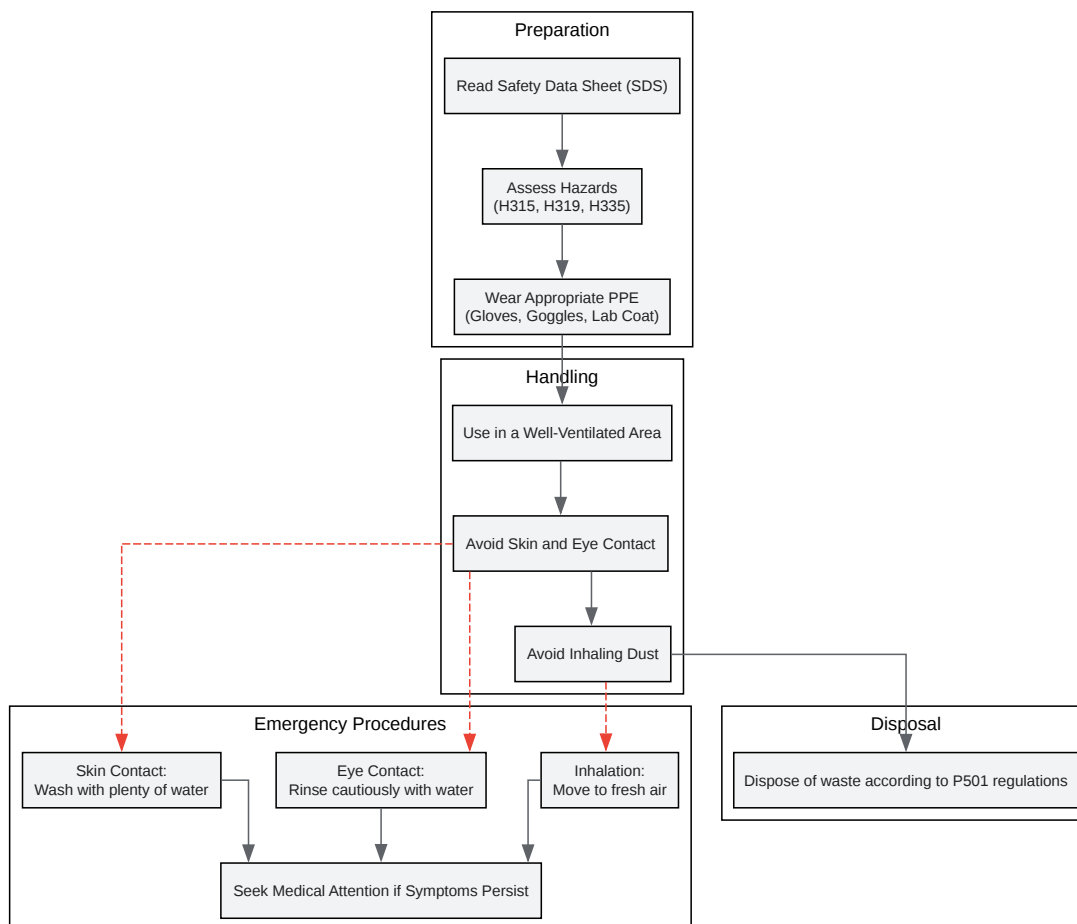
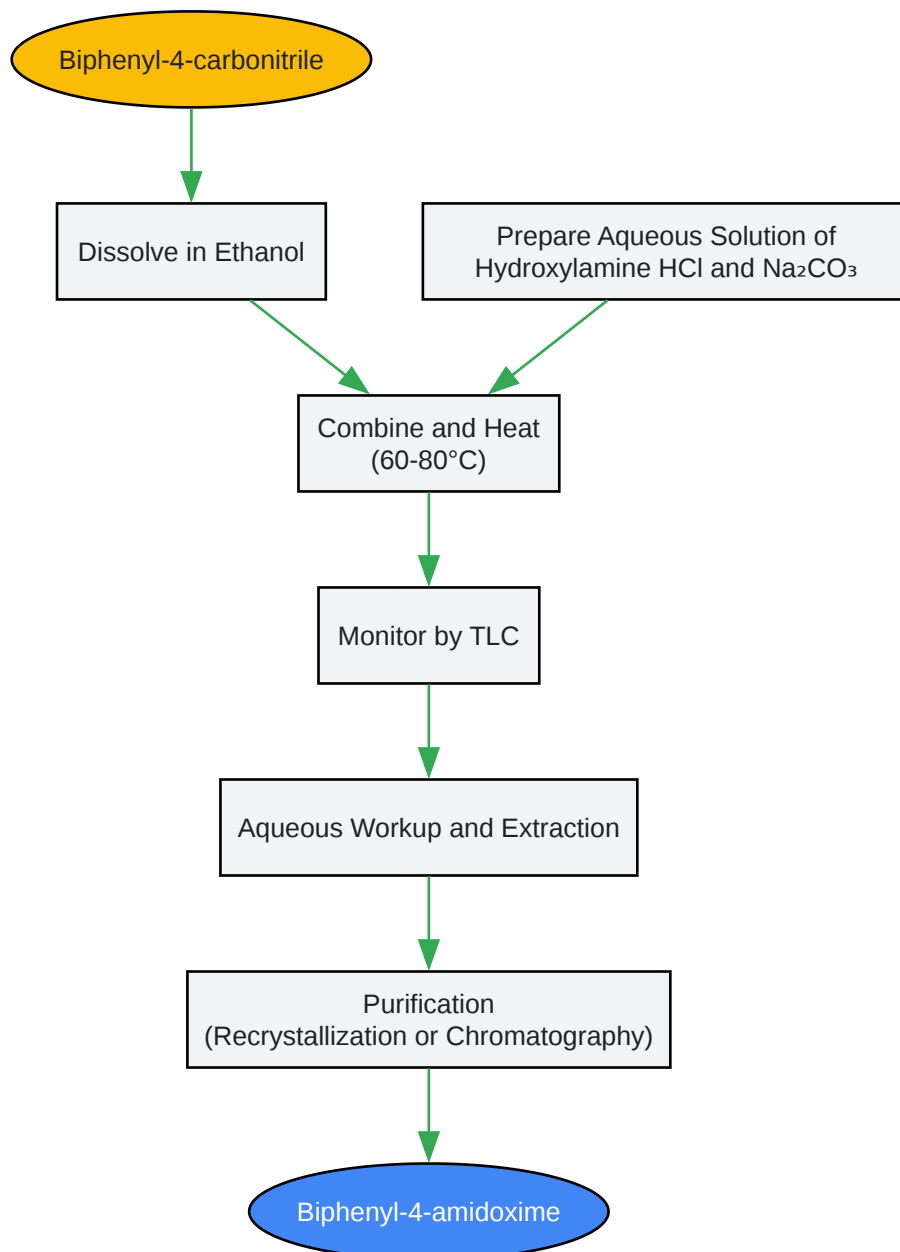
[Click to download full resolution via product page](#)Caption: Safety and Handling Workflow for **Biphenyl-4-amidoxime**.

Diagram 2: General Synthesis Workflow for Biphenyl-4-amidoxime

[Click to download full resolution via product page](#)Caption: General Synthesis Workflow for **Biphenyl-4-amidoxime**.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the SDS for the most current and complete safety information before handling this chemical. The experimental protocol provided is a general guideline and may require optimization. All laboratory work should be conducted by trained professionals in a suitably equipped facility.

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References

- 1. 4'-(Hydroxymethyl)[1,1'-biphenyl]-4-carbonitrile|209.24 g/mol [benchchem.com]
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